

techniques for (+)-Ledol extraction from plant biomass

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Compound of Interest

Compound Name: (+)-Ledol

Cat. No.: B1674693

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An in-depth guide to the extraction of **(+)-Ledol** from plant biomass, tailored for researchers and drug development professionals. This document provides detailed protocols for various extraction techniques, quantitative data summaries, and workflow visualizations to facilitate the isolation and purification of this bioactive sesquiterpene alcohol.

Introduction

(+)-Ledol is a sesquiterpene alcohol found in the essential oils of several plant species, most notably from the *Rhododendron* genus, particularly *Rhododendron tomentosum* (previously known as *Ledum palustre*). It is recognized for its potential therapeutic properties, including antifungal, antitussive, and expectorant activities.^[1] The efficient extraction of **(+)-Ledol** from plant biomass is a critical first step for research into its pharmacological effects and for potential drug development. This document outlines the primary methods for **(+)-Ledol** extraction and provides detailed protocols for laboratory-scale operations.

Quantitative Data on (+)-Ledol Content

The concentration of **(+)-Ledol** in plant material can vary significantly based on the plant species, geographical location, season of harvest, and the specific part of the plant being analyzed. The primary source plant, *Rhododendron tomentosum*, is often categorized into different chemotypes, with the "palustrol-ledol" type being common in central and northern Europe.^[2] Below is a summary of reported **(+)-Ledol** yields from *Rhododendron tomentosum*.

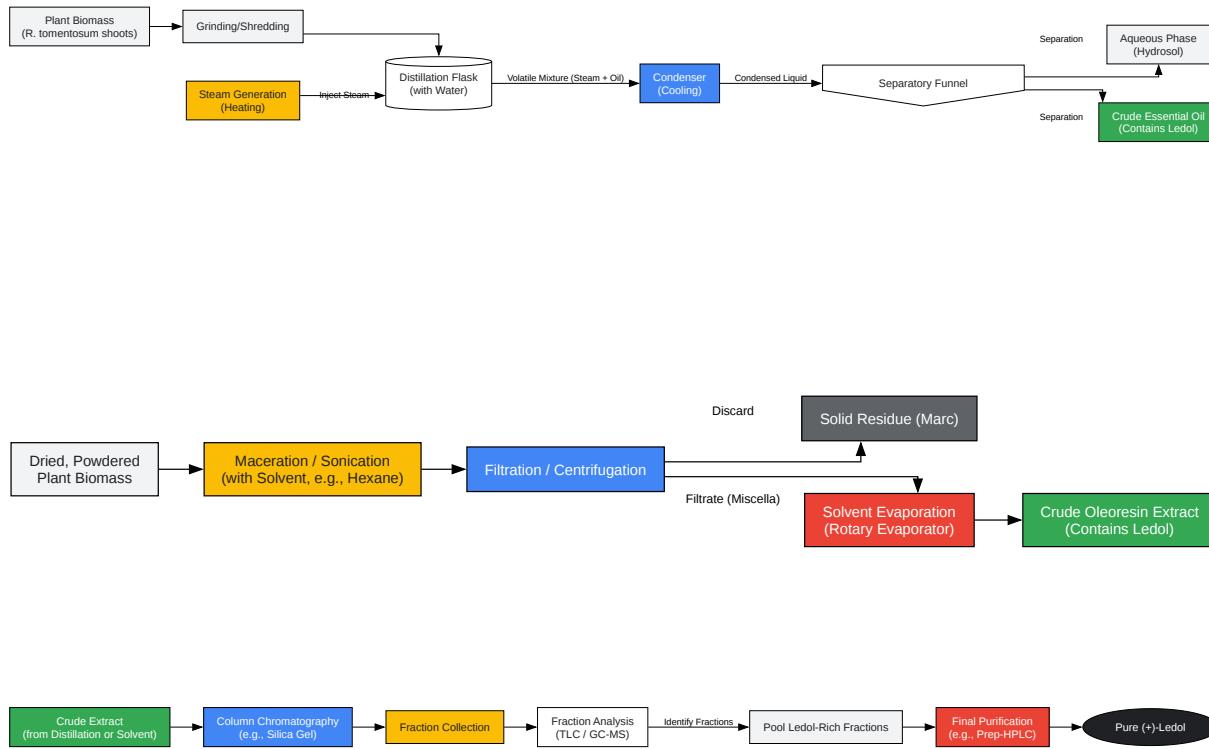
Plant Part	Extraction/Analysis Method	Ledol Content (%) of Essential Oil)	Ledol Content (mg/100g Dried Plant)	Geographic Origin	Reference
Shoots	Hydrodistillation / GC-MS	18.0% - 29.0%	-	Eastern Lithuania	[3][4]
Shoots	Hydrodistillation / GC-MS	36.5%	-	Lithuania	[2][5]
Seeds	Hydrodistillation / GC-MS	27.0%	-	Lithuania	[2][5]
Shoots	Hydrodistillation / GC-MS	11.8% - 18.3%	-	Estonia	[2]
Aerial Parts	HPTLC	-	12 - 280 mg	Not Specified	[3]
Shoots (June)	Hydrodistillation / GC-MS	8.1% - 14.4%	-	Miszewko, Poland	

Extraction Techniques & Protocols

Several methods can be employed to extract **(+)-Ledol**, primarily as a component of the essential oil from plant biomass. The choice of method depends on factors such as required purity, yield, cost, and environmental considerations.

Steam Distillation / Hydrodistillation

This is the most traditional and widely used method for extracting essential oils from plant materials.[6][7] It involves passing steam through the biomass, which vaporizes the volatile compounds like Ledol. The vapor mixture is then cooled and condensed, separating the oil from the water.



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